

Optimizing propaquizafop application timing for maximum efficacy

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Compound Focus: Propaquizafop

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Propaquizafop Technical Profile

The table below summarizes the core technical and regulatory information for **propaquizafop**.

Aspect	Details
Chemical Classification	Aryloxyphenoxypropionate (FOPs) herbicide [1]
Mode of Action (HRAC Group)	Group A (Inhibitor of Acetyl CoA carboxylase / ACCase) [1]
Formulation Example	Agil 100 EC (Emulsifiable Concentrate) [2]
Recommended Dose	100 g a.i. ha ⁻¹ (as a standalone treatment) [2]
Standard Application Volume	400 L/ha [2]
Spectrum of Control	Annual grass weeds (e.g., Goosegrass, Wild oats, Italian ryegrass) and volunteer cereals [1]
Application Type	Systemic, post-emergence herbicide, absorbed by foliage and roots [1]

Aspect	Details
EU Approval Status	Approved; expiry date 28/02/2027 [1]

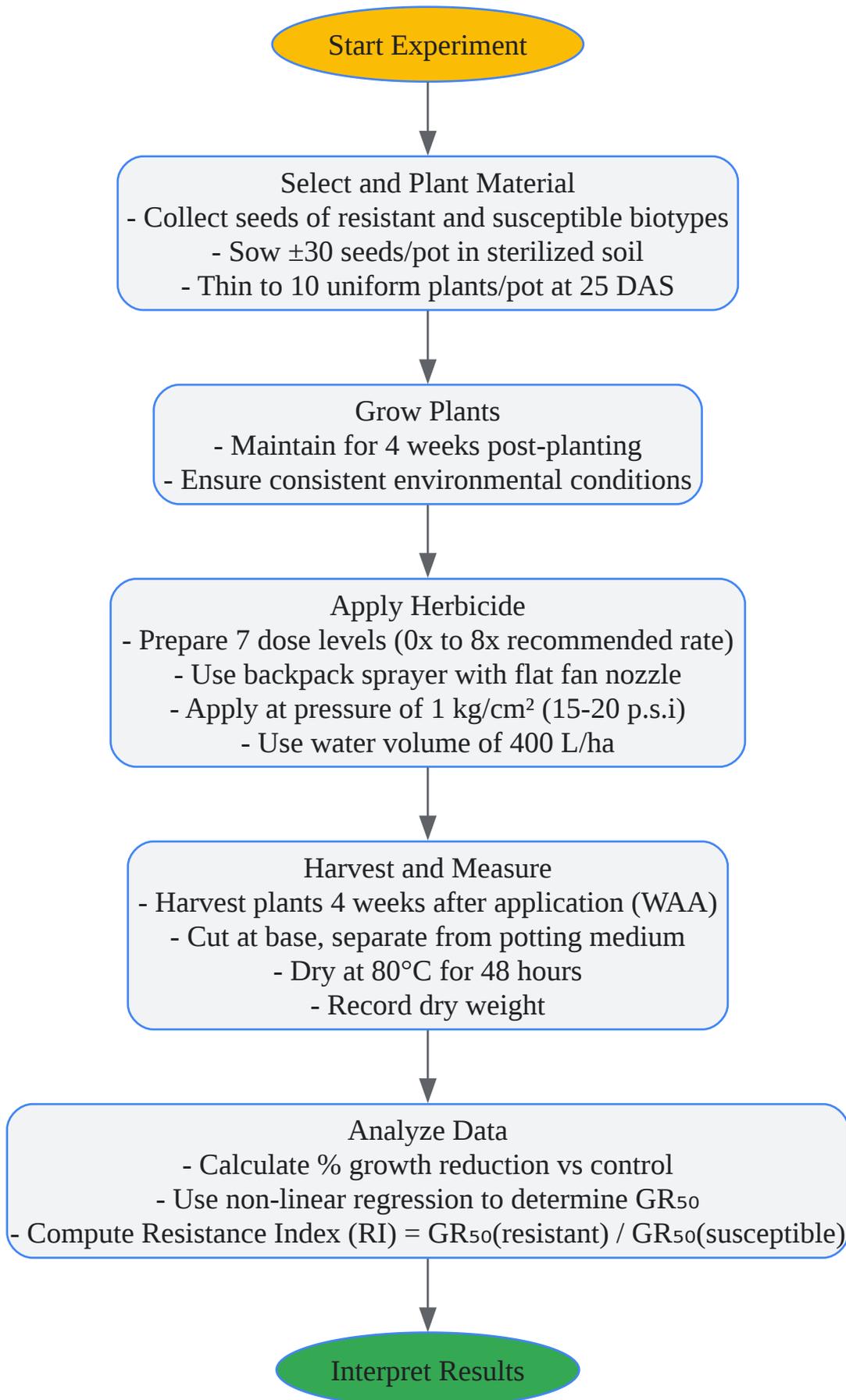
Efficacy Data & Application Strategies

Propaquizafop is effective against populations of *Eleusine indica* (Goosegrass) that have developed multiple resistance to other major herbicides like glyphosate and paraquat. The following table presents key efficacy data and observed application strategies.

Aspect	Details
Tested Resistant Weeds	<i>Eleusine indica</i> from oil palm plantations in Indonesia [2]
Resistance Level (RI Value)	Low resistance (RI < 2) to propaquizafop, indicating high susceptibility despite resistance to other herbicides [2]
Resistance to Other Herbicides	Confirmed multiple resistance to glyphosate (RI: 2.58-4.36) and paraquat (RI: 2.30-3.37) in the same populations [2]
Tank Mix Application (in Dill crop)	Propaquizafop 50 g a.i. ha ⁻¹ + Oxadiargyl 50 g a.i. ha ⁻¹ , applied Post-Emergence (3-4 leaf stage) [3]
Recommended Application in Soybean	0.50-0.75 L/ha of a 10% EC formulation, applied 15-20 Days After Sowing (DAS) [4]

Experimental Protocol: Whole-Plant Pot Assay

For researchers needing to confirm resistance or evaluate efficacy, here is a detailed methodology for a whole-plant pot assay, adapted from a recent study [2].



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Frequently Asked Questions (FAQs)

What is the primary mechanism of action of propaquizafop? Propaquizafop is a systemic herbicide that inhibits the enzyme **Acetyl CoA carboxylase (ACCase)**. This disruption stops the synthesis of fatty acids and lipids, which are essential for plant cell membrane formation, ultimately leading to the death of susceptible grass weeds [1].

Which weed species have documented resistance to propaquizafop? According to the database, recorded resistance to **propaquizafop** has been observed in species including **Alopecurus myosuroides**, **Brachiaria plantaginea**, and **Eleusine indica** [1].

Can propaquizafop be used in herbicide rotation programs to manage resistance? Yes, rotating **propaquizafop** with herbicides from different mode-of-action groups is a sound resistance management strategy. It belongs to **HRAC Group A (ACCase inhibitor)**, so it should be rotated with herbicides from unrelated groups, such as glyphosate (Group G) or paraquat (Group D), to reduce selection pressure [2] [1].

Key Considerations for Experimental Success

- **Application Timing is Critical:** For post-emergence control, apply when weeds are young and actively growing, typically at the **3-4 leaf stage** [3]. In soybean, the recommended window is **15-20 days after sowing (DAS)** [4].
- **Ensure Proper Spray Coverage:** Use equipment that produces a consistent spray pattern, such as a **flat-fan nozzle**, and calibrate the sprayer to deliver the correct volume (e.g., 400 L/ha) [2] [4].
- **Environmental Conditions:** Apply under suitable weather conditions. Avoid spraying when wind speeds are high to prevent drift, and ensure the soil has adequate moisture for optimal herbicide absorption [4].

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